

Structural Analysis of 4-Isopropoxy-3-(methoxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-Isopropoxy-3-(methoxymethyl)benzaldehyde

CAS No.: 947012-59-1

Cat. No.: B1322182

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Technical Guide for Drug Development & Analytical Chemistry

Executive Summary & Chemical Identity[1][2][3][4]

4-Isopropoxy-3-(methoxymethyl)benzaldehyde (CAS: 947012-59-1) is a specialized intermediate used in the synthesis of advanced pharmaceutical ingredients (APIs), particularly in the development of phosphodiesterase 4 (PDE4) inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs).[1][2] Its structural uniqueness lies in the coexistence of a labile isopropoxy ether and a chemically versatile methoxymethyl ether on the benzaldehyde core.[1][2]

This guide provides a rigorous structural elucidation framework, moving beyond basic characterization to address the specific analytical challenges posed by its ether-rich scaffold.[1][2]

Chemical Profile

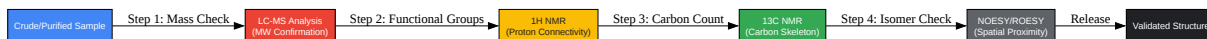
Property	Specification
CAS Number	947012-59-1
IUPAC Name	3-(Methoxymethyl)-4-(propan-2-yloxy)benzaldehyde
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Appearance	Colorless to pale yellow viscous oil (typically)
Solubility	Soluble in DMSO, Methanol, Chloroform, Dichloromethane

Structural Elucidation Strategy

The validation of this molecule requires confirming three distinct functionalities: the aldehyde carbonyl, the isopropoxy chain, and the methoxymethyl (MOM-like) ether.[1][2] The primary analytical risk is distinguishing the methoxymethyl group from a simple methoxy group or an impurity derived from hydrolysis.[1][2]

Analytical Workflow

The following diagram outlines the logical flow for confirming the structure and purity of the compound.



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Figure 1: Step-by-step analytical workflow for structural validation.

Spectroscopic Analysis (The Core)

Mass Spectrometry (LC-MS)[1][2][4]

- Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)[1][2]

- Expected Signal:
 - $[M+H]^+$: 209.26 m/z[1][2]
 - $[M+Na]^+$: 231.25 m/z[1][2]
- Fragmentation Risk: The isopropoxy group is prone to in-source fragmentation (loss of propene, -42 Da), often showing a peak at 167.2 m/z (phenol derivative).[1][2] Do not mistake this for the parent mass.[1][2]

Nuclear Magnetic Resonance (NMR)

The NMR spectrum is the definitive tool for distinguishing this molecule from its isomers (e.g., 3-isopropoxy-4-methoxymethyl...).[1][2]

Predicted 1H NMR Data (400 MHz, $CDCl_3$)

Note: Chemical shifts (δ) are estimates based on electronic shielding effects of the benzaldehyde core.

Position	Group	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
CHO	Aldehyde	9.85	Singlet (s)	1H	Characteristic aldehyde proton.[1][2]
Ar-H2	Aromatic	7.85	Doublet (d, J~2Hz)	1H	Ortho to CHO, meta to alkoxy.[1][2] Deshielded by C=O.[1][2]
Ar-H6	Aromatic	7.75	dd (J~8, 2Hz)	1H	Ortho to CHO.[1][2] Deshielded.
Ar-H5	Aromatic	7.00	Doublet (d, J~8Hz)	1H	Ortho to isopropoxy.[1] [2] Shielded by ether oxygen.[1][2]
O-CH	Isopropoxy	4.70	Septet (J~6Hz)	1H	Methine proton next to oxygen.[1][2]
CH ₂	Methoxymethyl	4.55	Singlet (s)	2H	Benzylic ether protons. [1][2] Critical diagnostic peak.
OCH ₃	Methoxymethyl	3.45	Singlet (s)	3H	Aliphatic methoxy (distinct from Ar-OMe at ~3.8).[1][2]
CH ₃	Isopropoxy	1.40	Doublet (J~6Hz)	6H	Gem-dimethyl

group.[\[1\]](#)[\[2\]](#)

Critical Distinction: Methoxy vs. Methoxymethyl

A common error is misidentifying the methoxymethyl (MOM) group as a simple methoxy group.

[\[1\]](#)[\[2\]](#)

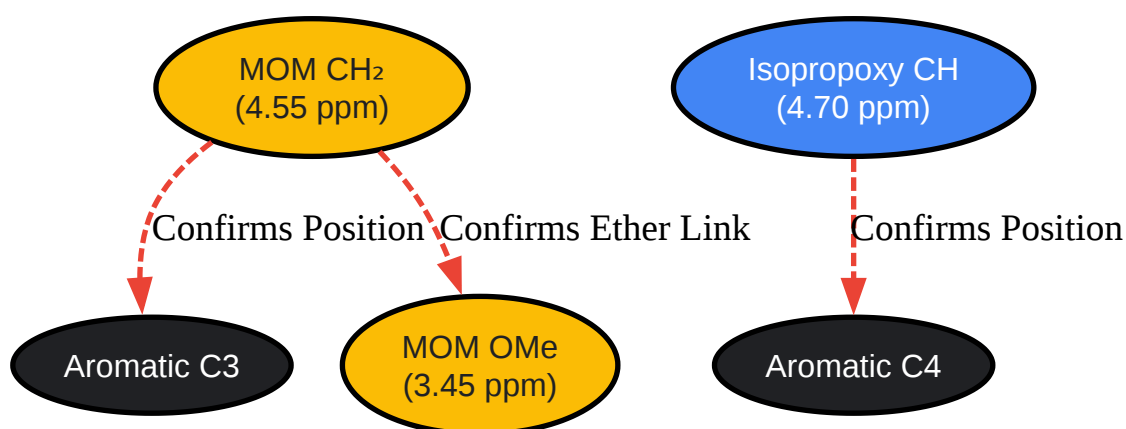
- Ar-OCH₃: Appears at ~3.8-3.9 ppm.[\[1\]](#)[\[2\]](#)
- Ar-CH₂-OCH₃: The CH₂ appears at ~4.5 ppm and the OCH₃ at ~3.4 ppm.[\[1\]](#)[\[2\]](#)
- Observation: If you see a singlet at 3.8 ppm, you have the wrong molecule (likely 4-isopropoxy-3-methoxybenzaldehyde).[\[1\]](#)[\[2\]](#)

¹³C NMR & DEPT[\[1\]](#)[\[2\]](#)

- Carbonyl (C=O): ~190.5 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Aromatic C-O: Two peaks at ~160 ppm (C4) and ~128 ppm (C3).[\[1\]](#)[\[2\]](#)
- Benzylic CH₂: ~68-70 ppm (Downfield due to oxygen).[\[1\]](#)[\[2\]](#)
- Isopropoxy CH: ~71 ppm.[\[1\]](#)[\[2\]](#)
- Aliphatic OMe: ~58 ppm.[\[1\]](#)[\[2\]](#)
- Isopropoxy CH₃: ~22 ppm.[\[1\]](#)[\[2\]](#)

Visualizing Connectivity (HMBC)[\[1\]](#)[\[2\]](#)

Heteronuclear Multiple Bond Correlation (HMBC) is essential to prove the methoxymethyl group is attached to the ring and not an impurity.[\[1\]](#)[\[2\]](#)



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Figure 2: Key HMBC correlations required to confirm regiochemistry.

Synthesis & Impurity Profiling[1][2]

Understanding the synthesis route helps anticipate impurities.[1][2] This molecule is typically synthesized via chloromethylation or from a hydroxymethyl precursor.[1][2]

Route A: From 3-Hydroxymethyl-4-isopropoxybenzaldehyde[1][2][6]

- Precursor: 3-(Hydroxymethyl)-4-isopropoxybenzaldehyde.[1][2][4]
- Reagent: Methyl iodide (MeI) / NaH or Dimethyl sulfate.
- Key Impurity: Unreacted alcohol (Broad OH stretch in IR, loss of 3.45 ppm singlet in NMR). [1][2]

Route B: Chloromethylation (Blanc Reaction)[1][2]

- Precursor: 4-Isopropoxybenzaldehyde.[1][2][5][6][4][7]
- Reagent: HCHO / HCl (forms -CH₂Cl), then MeOH/Base.
- Key Impurity: Bis-chloromethyl ether (Carcinogenic risk, monitor strictly) or Dimer formation (two rings linked by a methylene bridge).[1][2]

Stability Warning

- Acid Sensitivity: The methoxymethyl (MOM) ether is acid-labile.^{[1][2]} Exposure to strong acids (HCl, TFA) will hydrolyze the ether back to the alcohol or form a polymeric benzyl cation species.^{[1][2]}
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C.

Experimental Protocol: Purity Check (HPLC)

Objective: Quantify purity and detect the "des-methyl" impurity (alcohol form).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).^{[1][2]}
- Mobile Phase A: Water + 0.1% Formic Acid.^{[1][2]}
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.^{[1][2]}
- Gradient:
 - 0-2 min: 5% B^{[1][2]}
 - 2-15 min: 5% -> 95% B^{[1][2]}
 - 15-20 min: 95% B^{[1][2]}
- Detection: UV at 254 nm (aromatic ring) and 280 nm (aldehyde).^{[1][2]}
- Retention Time Logic:
 - The target molecule (ether) is less polar than the alcohol precursor.^{[1][2]}
 - Order of Elution: Alcohol Impurity → Target Molecule → Dimer Impurities.^{[1][2]}

References

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